

# Personal protective equipment for handling Indium(i)chloride

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## Compound of Interest

Compound Name: Indium(i)chloride

Cat. No.: B12440655

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## Essential Safety and Handling Guide for Indium(I) Chloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling Indium(I) chloride. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for safe handling, and a comprehensive disposal strategy to ensure a secure laboratory environment.

### I. Hazard Identification and Personal Protective Equipment (PPE)

Indium(I) chloride is a corrosive solid that can cause severe skin burns and eye damage.<sup>[1]</sup> It is also harmful if inhaled, causing irritation to the respiratory system.<sup>[1]</sup> Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Situation	Eye Protection	Skin Protection	Respiratory Protection
Handling Solid	Chemical safety goggles or a face shield.[1][2]	Impermeable gloves (e.g., nitrile), fire-resistant lab coat, and full coverage clothing.[1][2][3]	A NIOSH-approved respirator with a particulate filter is recommended, especially if dust may be generated.[4]
Cleaning Spills	Chemical safety goggles and a face shield.[4]	Impermeable gloves, lab coat, or protective work clothing.[4]	A NIOSH-approved respirator with a HEPA filter.[4]

## II. Quantitative Safety Data

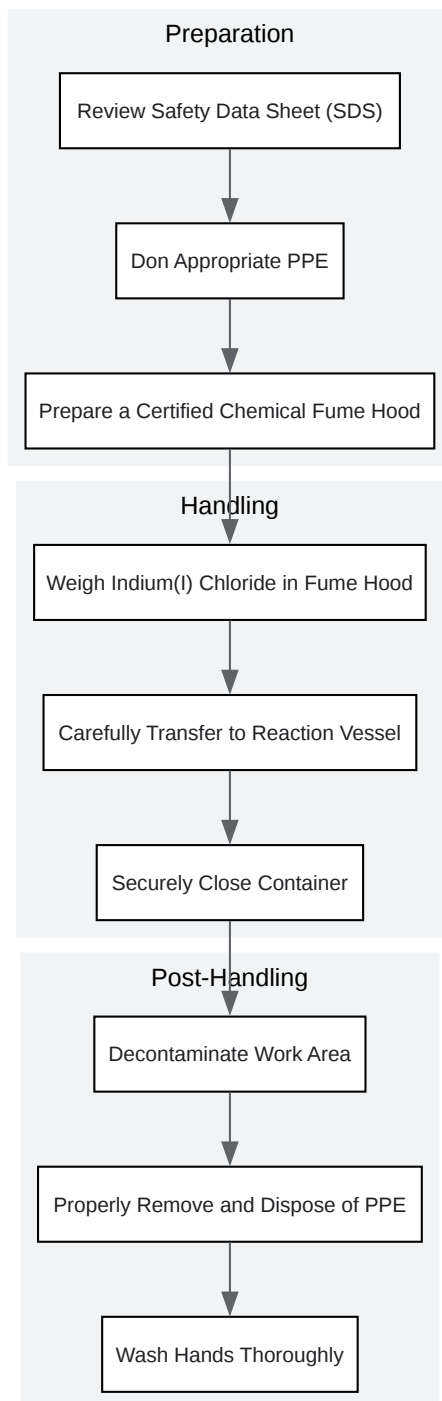
The following table summarizes key quantitative safety and physical property data for Indium(I) chloride.

Parameter	Value
Molecular Formula	InCl
Molecular Weight	150.27 g/mol
Appearance	Yellow crystalline solid[1]
Melting Point	~ 225 °C / 437 °F[1]
Boiling Point	608 °C / 1126.4 °F[1]
Specific Gravity	4.19 g/cm <sup>3</sup> [1]
Occupational Exposure Limits	TWA: 0.1 mg/m <sup>3</sup> (as In)[5]

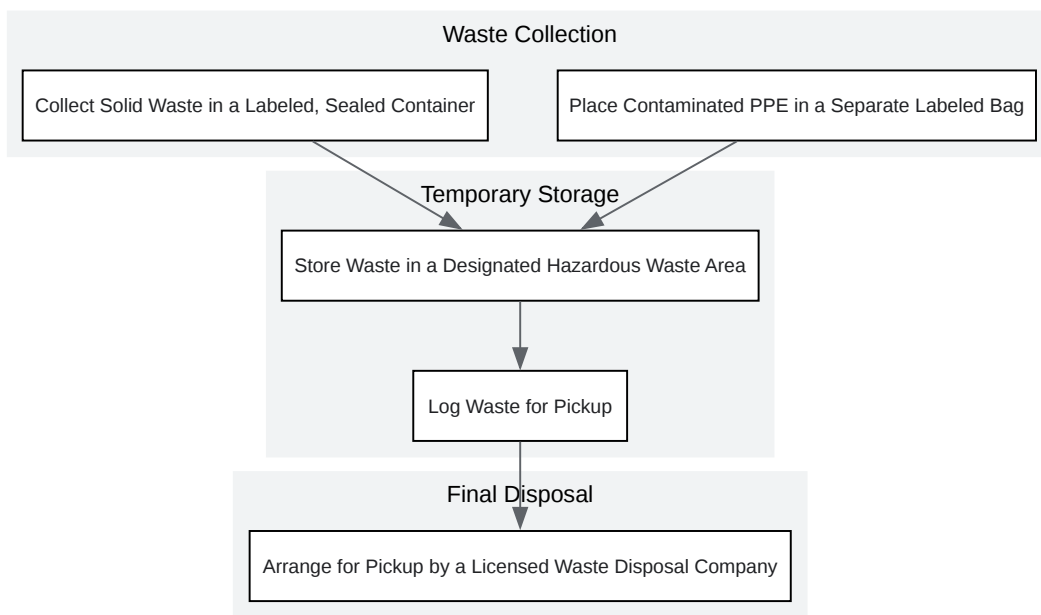
## III. Operational Plan for Safe Handling

Handling Indium(I) chloride requires a systematic approach to minimize exposure and prevent accidents. The following workflow outlines the essential steps for safe handling in a laboratory setting.

## Workflow for Safe Handling of Indium(I) Chloride



## Disposal Workflow for Indium(I) Chloride Waste



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## References

- 1. fishersci.com [fishersci.com]
- 2. echemi.com [echemi.com]

- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. benchchem.com [benchchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
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